

Application Notes and Protocols for PF-07208254 Oral Gavage Formulation

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Compound of Interest

Compound Name: PF-07208254

Cat. No.: B12385626

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These application notes provide detailed protocols for the preparation and oral administration of **PF-07208254**, a selective allosteric inhibitor of branched-chain ketoacid dehydrogenase kinase (BDK), for preclinical research. The provided methodologies are based on established protocols for in vivo studies in mouse models.

Introduction

PF-07208254 is a potent and orally active inhibitor of BDK, a key enzyme regulating the catabolism of branched-chain amino acids (BCAAs) and branched-chain ketoacids (BCKAs).[1] By inhibiting BDK, **PF-07208254** enhances the activity of the branched-chain ketoacid dehydrogenase (BCKDH) complex, leading to increased breakdown of BCAAs and BCKAs.[1] This mechanism of action makes **PF-07208254** a valuable tool for studying the role of BCAA metabolism in various cardiometabolic diseases, such as heart failure and type 2 diabetes.[1][2][3]

Quantitative Data Summary

The following table summarizes the key in vitro and in vivo parameters of **PF-07208254**.

Parameter	Value	Species/Cell Line	Reference
BDK IC ₅₀	110 nM	N/A	[1]
BDK K _i	54 nM	N/A	[1]
BDK K ₋	84 nM	N/A	[1]
Cellular IC ₅₀ (BCKDH phosphorylation)	540 nM	Human skeletal muscle cells	[1]
Oral Gavage Dose (Mouse)	30 mg/kg, 90 mg/kg	C57BL6/J diet-induced obesity (HFD) mouse model	[1]

Experimental Protocols

Preparation of PF-07208254 Formulation for Oral Gavage

This protocol describes the preparation of a 2.5 mg/mL clear solution of **PF-07208254** suitable for oral gavage in mice.[1]

Materials:

- **PF-07208254** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

- Prepare a 25.0 mg/mL stock solution of **PF-07208254** in DMSO.
- To prepare a 1 mL working solution (2.5 mg/mL), add 100 µL of the 25.0 mg/mL DMSO stock solution to 400 µL of PEG300 in a sterile microcentrifuge tube.
- Mix thoroughly by vortexing until the solution is homogenous.
- Add 50 µL of Tween-80 to the mixture and mix again until evenly distributed.
- Add 450 µL of Saline to the tube to bring the final volume to 1 mL.
- Vortex the final solution to ensure it is clear and homogenous.

Note: This formulation is intended for research purposes only. For studies involving continuous dosing for more than two weeks, the stability of this formulation should be carefully considered.

[\[1\]](#)

In Vivo Oral Gavage Administration in Mice

This protocol outlines the procedure for administering **PF-07208254** to mice via oral gavage.

Materials:

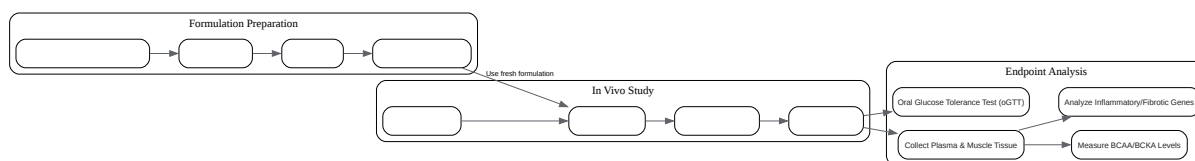
- Prepared **PF-07208254** formulation (2.5 mg/mL)
- Appropriate mouse strain (e.g., C57BL6/J on a high-fat diet)[\[1\]](#)
- Animal scale
- Oral gavage needles (20-22 gauge, ball-tipped)
- 1 mL syringes

Protocol:

- Weigh each mouse to determine the correct dosing volume.
- Calculate the required volume of the 2.5 mg/mL **PF-07208254** formulation for the desired dose (e.g., 30 mg/kg or 90 mg/kg).[\[1\]](#)

- Calculation Example for a 25g mouse at 30 mg/kg:
 - Dose (mg) = 30 mg/kg * 0.025 kg = 0.75 mg
 - Volume (mL) = 0.75 mg / 2.5 mg/mL = 0.3 mL
- Draw the calculated volume of the **PF-07208254** formulation into a 1 mL syringe fitted with an appropriate oral gavage needle.
- Gently restrain the mouse, ensuring a firm but not restrictive grip.
- Carefully insert the gavage needle into the esophagus and deliver the formulation into the stomach.
- Monitor the animal for any signs of distress after administration.
- For chronic studies, administer the formulation once daily for the specified duration (e.g., 8 weeks).^[1]

Diagrams



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Caption: Experimental workflow for in vivo evaluation of **PF-07208254**.

- 3. Small molecule branched-chain ketoacid dehydrogenase kinase (BDK) inhibitors with opposing effects on BDK protein levels - PubMed [pubmed.ncbi.nlm.nih.gov]
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